Structure of N-cyclohexyl-beta-alanine hydrochloride

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Compound of Interest

Compound Name:	*3-(Cyclohexylamino)propanoic acid hydrochloride*
CAS No.:	*857576-62-6*
Cat. No.:	*B2936278*

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Executive Summary & Structural Disambiguation

N-Cyclohexyl-β-alanine hydrochloride (**3-(cyclohexylamino)propanoic acid hydrochloride**) is a secondary amine derivative of β-alanine, distinct from its isomer, β-cyclohexyl-L-alanine (Cha), which is a phenylalanine analog used in peptide synthesis.

While Cha is a primary amine with a cyclohexyl side chain, N-cyclohexyl-β-alanine features a cyclohexyl group directly attached to the nitrogen of the β-alanine backbone. This structural difference confers unique amphiphilic properties, making it a critical intermediate in the synthesis of N-substituted pyrrolidones, surface-active agents, and peptidomimetic drug linkers.

This guide details the structural architecture, validated synthesis via aza-Michael addition, and quality control parameters for this compound.

Molecular Architecture & Physicochemical Profile

The molecule consists of a lipophilic cyclohexyl tail and a hydrophilic β-amino acid head, stabilized as a hydrochloride salt. This amphiphilic nature dictates its solubility profile and utility

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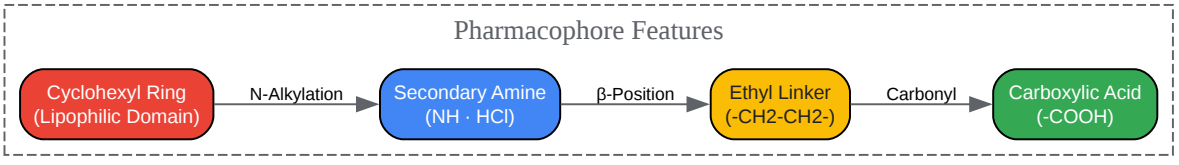
as a pharmaceutical intermediate.

Table 1: Physicochemical Specifications

Property	Specification	Notes
IUPAC Name	3-(Cyclohexylamino)propanoic acid hydrochloride	
CAS Number	26872-84-4 (Free Acid)	HCl salt is prepared in situ or isolated.
Molecular Formula	$C_9H_{17}NO_2$[1][2][3][4] · HCl	
Molecular Weight	207.70 g/mol	171.24 (Free Base) + 36.46 (HCl)
Structure Type	Secondary Amine Salt / β-Amino Acid	Zwitterionic potential (masked by HCl).
Solubility	High: Water, Methanol, EthanolLow: Hexane, Diethyl Ether	Ionic lattice drives aqueous solubility.
pKa (Calc.)	~3.6 (COOH), ~10.2 (NH_2^+)	Typical for N-substituted β-amino acids.
Appearance	White to Off-White Crystalline Solid	Hygroscopic nature requires desiccated storage.

Structural Visualization (DOT)

The following diagram illustrates the connectivity and functional domains of the molecule.



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Figure 1: Pharmacophore segmentation of N-cyclohexyl-β-alanine HCl, highlighting the lipophilic tail and polar head group.

Synthetic Pathways & Process Chemistry

The industrial and laboratory standard for synthesizing N-cyclohexyl-β-alanine is the aza-Michael addition. This route is preferred over alkylation with halides due to higher atom economy and the avoidance of genotoxic alkylating agents.

Mechanism: Aza-Michael Addition

The nucleophilic nitrogen of cyclohexylamine attacks the β-carbon of an acrylic acid derivative (methyl acrylate or acrylic acid). The reaction is driven by the electron-deficient nature of the α,β-unsaturated carbonyl.

Protocol: Optimized Synthesis (Batch Scale)

Reagents:

- Cyclohexylamine (1.2 eq) – Excess prevents double addition.
- Methyl Acrylate (1.0 eq) or Acrylic Acid.
- Solvent: Methanol (MeOH).[5]
- Hydrolysis Base: NaOH (2M).
- Acidification: Conc. HCl (12M).

Step-by-Step Methodology:

- Addition Phase:
  - Charge a reaction flask with Cyclohexylamine (1.2 eq) in MeOH.
  - Cool to 0°C to control exotherm.

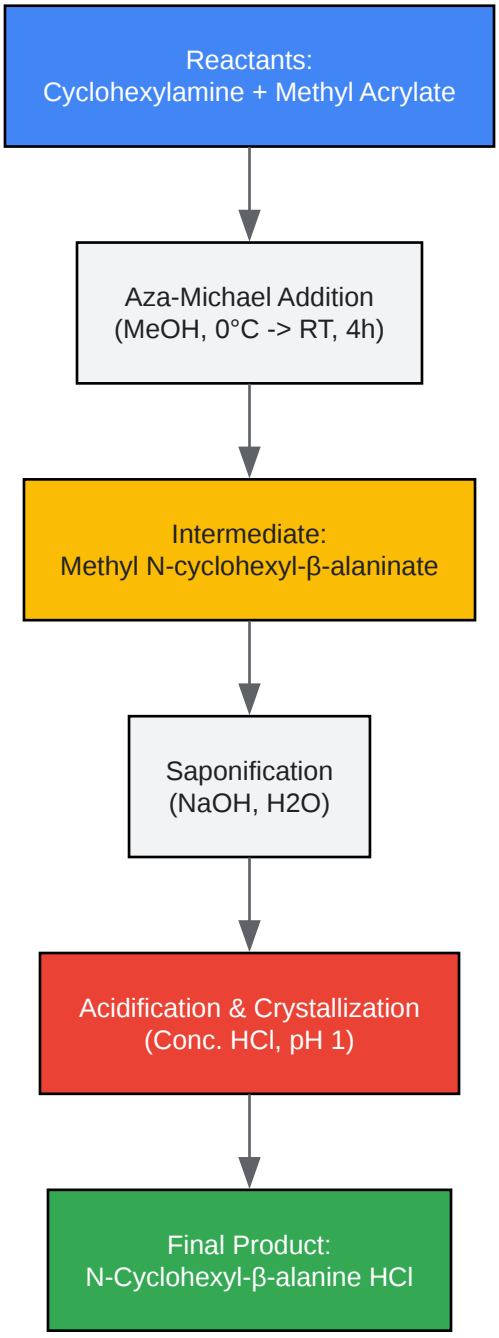
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- Add Methyl Acrylate (1.0 eq) dropwise over 30 minutes.
- Causality: Low temperature prevents polymerization of the acrylate and controls the kinetic rate of the Michael addition.

- Reaction Phase:
  - Allow mixture to warm to Room Temperature (RT).
  - Stir for 4–6 hours. Monitor by TLC (SiO_2, MeOH/DCM 1:9) or LC-MS.
  - Checkpoint: Disappearance of acrylate indicates completion.
- Hydrolysis (If Ester Used):
  - Add NaOH (2.5 eq) directly to the reaction mixture.
  - Stir at RT for 2 hours (saponification).
- Workup & Salt Formation:
  - Evaporate MeOH under reduced pressure.
  - Dissolve residue in minimal H_2O.
  - Wash with Diethyl Ether (2x) to remove unreacted cyclohexylamine.
  - Acidify aqueous layer with Conc. HCl to pH ~1–2.
  - Observation: The product may precipitate upon acidification or require evaporation to dryness followed by recrystallization from EtOH/Et_2O.

Synthesis Workflow Diagram

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Figure 2: Process flow for the conversion of cyclohexylamine to N-cyclohexyl-β-alanine HCl via Michael addition.

Structural Characterization (Spectroscopy)

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Validation of the structure requires confirming the loss of the acrylic alkene protons and the integration of the cyclohexyl ring.

Table 2: Expected Spectral Data (^{1}H-NMR in D_2O)

Chemical Shift (δ)	Multiplicity	Integration	Assignment
1.1 – 2.0 ppm	Multiplets	10H	Cyclohexyl ring protons (CH_2).
2.7 ppm	Triplet (J=7Hz)	2H	α-Protons relative to COOH (-CH_2-COOH).
3.1 ppm	Multiplet	1H	N-CH (Cyclohexyl methine).
3.3 ppm	Triplet (J=7Hz)	2H	β-Protons relative to COOH (-NH-CH_2-).

Note: In the HCl salt, the amine protons (-NH_2^+-) are usually not visible in D_2O due to deuterium exchange, but would appear as a broad singlet around 8.5–9.5 ppm in DMSO-d_6.

Infrared (IR) Fingerprint:

- ~1710–1730 cm^{-1}: C=O stretch (Carboxylic acid).
- 2800–3000 cm^{-1}: Broad NH^+ stretch (Amine salt) overlapping with C-H stretches.

Functional Applications in R&D

Drug Development & Peptidomimetics

N-cyclohexyl-β-alanine serves as a robust linker in drug design. The cyclohexyl group adds lipophilicity, potentially improving the blood-brain barrier (BBB) penetration of GABA-ergic analogs. It is structurally related to Gabapentin (which has a cyclohexyl ring fused to the backbone), whereas here the ring is an N-substituent.

Polymer & Surfactant Chemistry

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The molecule acts as a zwitterionic surfactant intermediate. Upon thermal dehydration, it cyclizes to form N-cyclohexyl-2-pyrrolidone, a specialized solvent and surface-active agent used in electronics cleaning and agrochemical formulations.

Crystallography & Resolution

Chiral derivatives of this backbone (if substituted) are often used as resolving agents. The HCl salt itself provides a stable, crystalline form for purification of the amino acid intermediate.

References

- Sigma-Aldrich.N-Cyclohexyl-beta-alanine (CAS 26872-84-4) Product Entry.[6]Link
- Rulev, A. Y. (2011). Aza-Michael Reaction in the Synthesis of Biologically Active Compounds. [7] Russian Chemical Reviews. Link
- PubChem.Compound Summary: N-cyclohexyl-beta-alanine.[4] National Library of Medicine. Link
- Bartoli, G., et al. (2005). Michael Addition of Amines to α,β-Unsaturated Esters. Organic Letters.[5] Link
- Clayden, J., Greeves, N., & Warren, S. (2012). Organic Chemistry.[5][8][9] (Chapter 23: Conjugate Addition). Oxford University Press. Link

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Sources

- 1. scbt.com [scbt.com]
- 2. β-CYCLOHEXYL-L-ALANINE HYDROCHLORIDE | 25528-71-6 | INDOFINE Chemical Company [indofinechemical.com]
- 3. chemimpex.com [chemimpex.com]

- 4. PubChemLite - N-cyclohexyl-beta-alanine (C9H17NO2) [pubchemlite.lcsb.uni.lu]
- 5. Michael Addition [organic-chemistry.org]
- 6. N-CYCLOHEXYL-BETA-ALANINE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 7. Frontiers | Cascade aza-Michael Addition-Cyclizations; Toward Renewable and Multifunctional Carboxylic Acids for Melt-Polycondensation [frontiersin.org]
- 8. researchgate.net [researchgate.net]
- 9. raco.cat [raco.cat]
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